

An In-Depth Technical Guide to Dipropetryn: Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dipropetryn is a triazine herbicide recognized for its pre-emergence control of various weed species. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, mechanism of action, toxicological profile, and environmental fate. The information is presented to support research, scientific analysis, and development activities related to this compound. All quantitative data are summarized in structured tables, and key experimental methodologies are detailed. Visual diagrams generated using the DOT language illustrate critical pathways and workflows.

Chemical Identity and Structure

Dipropetryn is a synthetic compound belonging to the s-triazine class of herbicides.[1] Its chemical structure is characterized by a triazine ring substituted with an ethylthio group and two isopropylamino groups.

Table 1: Chemical Identifiers of **Dipropetryn**



Identifier	Value	Reference(s)
IUPAC Name	6-(ethylsulfanyl)-N2,N4- di(propan-2-yl)-1,3,5-triazine- 2,4-diamine	[2]
CAS Number	4147-51-7	[3]
Molecular Formula	C11H21N5S	[3]
Molecular Weight	255.38 g/mol	[3]
Canonical SMILES	CCSC1=NC(=NC(=N1)NC(C) C)NC(C)C	
InChlKey	NPWMZOGDXOFZIN- UHFFFAOYSA-N	
Synonyms	Cotofor, Sancap, GS-16068, 2- (Ethylthio)-4,6- bis(isopropylamino)-s-triazine	_

Physicochemical Properties

Dipropetryn is a white solid at room temperature. Its solubility and partitioning behavior are critical to its environmental mobility and bioavailability.

Table 2: Physicochemical Properties of **Dipropetryn**



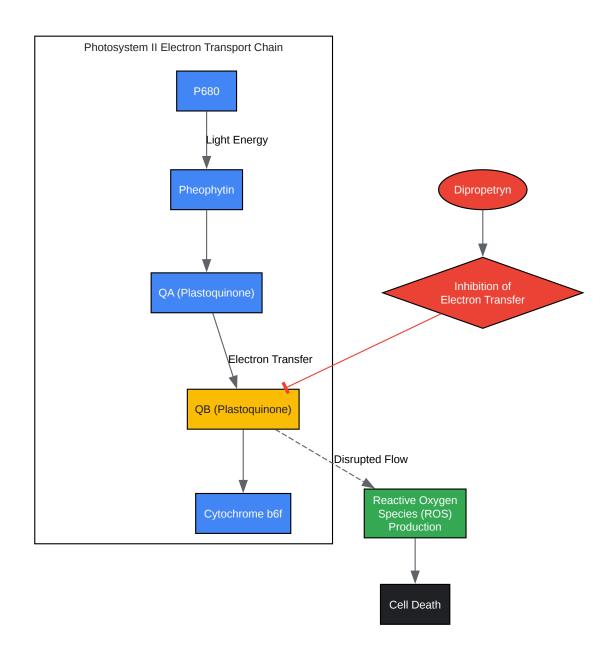
Property	Value	Temperature (°C)	Reference(s)
Melting Point	104-106 °C	N/A	
Water Solubility	16 mg/L	20	_
Vapor Pressure	7.3 x 10 ⁻⁷ mm Hg	20	-
Log Kow (Octanol- Water Partition Coefficient)	3.45	25	_
рКа	3.78 ± 0.41 (Predicted)	N/A	-

Herbicidal Properties and Mechanism of Action

Dipropetryn is a selective, pre-emergence herbicide used to control annual grasses and broadleaf weeds in crops such as cotton and melons. It is readily absorbed by the roots and translocated through the xylem to the leaves and apical meristems.

The primary mode of action of **Dipropetryn** is the inhibition of photosynthesis. Like other triazine herbicides, it targets Photosystem II (PSII) in the chloroplasts. Specifically, it binds to the D1 protein of the PSII complex, blocking the electron transport chain and inhibiting the photolysis of water. This disruption leads to a cascade of events, including the production of reactive oxygen species, which cause lipid peroxidation and membrane damage, ultimately leading to cell death.





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Figure 1: Mechanism of Action of Dipropetryn in Photosystem II.

Toxicological Profile



The toxicity of **Dipropetryn** has been evaluated in various organisms. The available data indicate low acute toxicity via oral and dermal routes in mammals.

Table 3: Acute Toxicity of Dipropetryn

Species	Route of Exposure	Endpoint	Value (mg/kg)	Toxicity Category	Reference(s
Rat	Oral	LD50	3,900 - 5,000	IV (Practically Non-toxic)	
Rabbit	Dermal	LD50	>10,000	IV (Practically Non-toxic)	•
Rainbow Trout	Aquatic	LC50 (96- hour)	2.7 mg/L	Moderately Toxic	
Bluegill Sunfish	Aquatic	LC50 (96- hour)	1.6 mg/L	Moderately Toxic	
Bird (species not specified)	Oral	LD50	>1,000	Slightly Toxic	•

Environmental Fate and Behavior

The environmental persistence and mobility of **Dipropetryn** are influenced by soil properties and climatic conditions.

- Soil Adsorption: Dipropetryn is more readily adsorbed in soils with high clay and organic matter content. The soil organic carbon-water partitioning coefficient (Koc) is a key parameter for assessing its mobility.
- Degradation: Microbial breakdown is a significant pathway for the degradation of
 Dipropetryn in the soil. The persistence of its residual activity is typically 1 to 3 months under normal environmental conditions.
- Photodecomposition and Volatilization: Losses from photodecomposition and volatilization are considered to be slight.



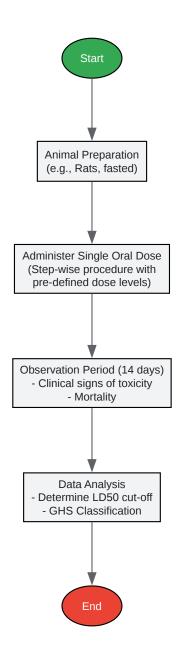
Experimental Protocols

Detailed experimental protocols are essential for the accurate assessment of the chemical and toxicological properties of substances like **Dipropetryn**. Standardized guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are widely used.

Acute Oral Toxicity Testing (OECD Guideline 423: Acute Toxic Class Method)

This method is used to assess the acute oral toxicity of a substance.





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Figure 2: Workflow for Acute Oral Toxicity Testing (OECD 423).

Methodology Overview:

• Animal Selection: Healthy, young adult rodents (typically rats) are used.



- Dosing: A single dose of the substance is administered orally. The test proceeds in a stepwise manner using a limited number of animals at each step.
- Observation: Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- Endpoint: The method allows for the classification of the substance into one of a series of toxicity classes based on the observed mortality.

Soil Adsorption/Desorption (OECD Guideline 106: Batch Equilibrium Method)

This method is used to determine the soil adsorption coefficient (Kd) and the soil organic carbon-water partitioning coefficient (Koc).

Methodology Overview:

- Soil and Pesticide Preparation: A known mass of soil is equilibrated with a solution of
 Dipropetryn of known concentration.
- Equilibration: The soil-pesticide slurry is agitated for a defined period to reach equilibrium.
- Phase Separation: The solid and liquid phases are separated by centrifugation.
- Analysis: The concentration of **Dipropetryn** in the liquid phase is determined using a suitable analytical method (e.g., HPLC).
- Calculation: The amount of **Dipropetryn** adsorbed to the soil is calculated by the difference between the initial and equilibrium concentrations in the solution. The Kd and Koc values are then derived.

Conclusion

This technical guide has provided a detailed overview of the chemical structure and properties of **Dipropetryn**. The data presented, including its physicochemical characteristics, herbicidal mechanism of action, toxicological profile, and environmental fate, offer a valuable resource for researchers and professionals in related fields. The inclusion of standardized experimental



protocols and illustrative diagrams aims to facilitate a deeper understanding of this compound and its interactions with biological and environmental systems. Further research into the specific metabolites of **Dipropetryn** and more detailed chronic toxicity studies would provide an even more complete picture of its overall profile.

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